

Technical Guide: Solubility of 5-Methoxy-3-methylphthalic Acid in Organic Solvents

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Compound of Interest

Compound Name: 5-Methoxy-3-methylphthalic acid

Cat. No.: B012782

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: As of October 2025, a comprehensive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for **5-Methoxy-3-methylphthalic acid** in various organic solvents. This guide, therefore, provides general information about the compound and outlines a standardized experimental protocol for determining solubility, which can be applied to this and other solid compounds.

Introduction to 5-Methoxy-3-methylphthalic Acid

5-Methoxy-3-methylphthalic acid is a chemical compound with the molecular formula $C_{10}H_{10}O_5$ and a molecular weight of 210.18 g/mol. Its structure consists of a phthalic acid backbone substituted with a methoxy and a methyl group.

Chemical Identifiers:

- CAS Number: 103203-38-9
- Molecular Formula: $C_{10}H_{10}O_5$
- Molecular Weight: 210.18 g/mol

Due to the absence of specific solubility data, researchers are advised to perform experimental determinations to ascertain its solubility in solvents relevant to their work, such as those used in

synthesis, purification, formulation, or analytical procedures. The following sections provide a detailed methodology for such a determination.

Experimental Protocol for Solubility Determination

A common and reliable method for determining the equilibrium solubility of a solid compound in an organic solvent is the isothermal shake-flask method.^[1] This method involves saturating a solvent with the solute at a constant temperature and then quantifying the concentration of the dissolved solute.^{[2][3]} The following protocol details the steps for this procedure.

2.1. Materials and Equipment

- **5-Methoxy-3-methylphthalic acid** (solute)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, etc.)
- Analytical balance
- Thermostatic shaker or water bath with agitation capabilities
- Calibrated thermometer
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 µm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

2.2. Procedure

- Preparation: Add an excess amount of **5-Methoxy-3-methylphthalic acid** to a vial containing a known volume or weight of the chosen organic solvent.^[1] The presence of undissolved solid at the end of the experiment is crucial to ensure that the solution is saturated.^{[4][5]}

- **Equilibration:** Seal the vials and place them in a thermostatic shaker set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a sufficient period to allow the system to reach equilibrium. This can take several hours to days, depending on the compound and solvent. It is recommended to monitor the concentration over time; equilibrium is reached when consecutive measurements show no significant change in concentration.^[4]
- **Phase Separation:** Once equilibrium is achieved, stop the agitation and allow the vials to rest at the constant temperature for a period to allow the excess solid to sediment.^[1]
- **Sampling:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Immediately filter the aliquot through a syringe filter into a pre-weighed container or a volumetric flask.^[6] This step is critical to remove any undissolved solid particles.
- **Quantification:**
 - **Gravimetric Method:** The simplest method for quantification involves weighing the filtered solution, evaporating the solvent under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the compound), and then weighing the remaining solid residue.^{[4][5][7]} The solubility can be calculated from the mass of the dissolved solid and the mass or volume of the solvent.
 - **Instrumental Analysis:** For lower solubilities or higher accuracy, dilute the filtered solution with a known volume of a suitable solvent and analyze the concentration using a pre-calibrated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

2.3. Data Presentation

The results should be expressed in standard units such as grams per liter (g/L), milligrams per milliliter (mg/mL), or moles per liter (mol/L). This data can then be compiled into a table for easy comparison of the solubility of **5-Methoxy-3-methylphthalic acid** across different organic solvents at a specified temperature.

Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)
Example Solvent 1	25	Experimental Value	Calculated Value
Example Solvent 2	25	Experimental Value	Calculated Value
Example Solvent 3	25	Experimental Value	Calculated Value

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the isothermal shake-flask method of solubility determination.

Caption: Workflow for determining solid-liquid solubility.

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